

Personal protective equipment for handling h-89

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Compound of Interest

Compound Name: h-89

Cat. No.: B1203008

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Essential Safety and Handling Guide for H-89

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential safety and logistical information for the protein kinase A inhibitor, **H-89**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical and Physical Properties of H-89

Property	Value	Reference
Synonyms	N-[2-(p-Bromocinnamylamino)ethyl]-5-isoquinolinesulfonamide, dihydrochloride	[1]
Molecular Formula	C20H20BrN3O2S•2HCl	[1]
Molecular Weight	519.28 g/mol	[2]
Appearance	Crystalline powder	[1]
Color	Off-white to light yellow	[1]
Solubility	Soluble in DMSO or ethanol/water	[1]
Storage	Store in a tightly closed container at -20°C.	[1]

Hazard Identification and Personal Protective Equipment (PPE)

While some suppliers do not classify **H-89** as a hazardous substance, it is prudent to handle it as a potential irritant to the eyes, skin, and mucous membranes.^[1]^[3] The following PPE is recommended to minimize exposure.

PPE Category	Recommended Equipment
Eye Protection	Wear protective safety glasses. An eye wash fountain should be readily available.
Skin Protection	Wear compatible chemical-resistant gloves and protective clothing.
Respiratory Protection	A system of local and/or general exhaust is recommended. For spill response, an approved self-contained breathing apparatus may be necessary.

Procedural Guidance for Handling H-89

1. Preparation and Reconstitution:

- Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- **H-89** is soluble in DMSO or a mixture of ethanol and water.^[1] Prepare the desired concentration according to your experimental protocol.

2. Experimental Use:

- Avoid direct contact with the skin, eyes, and mucous membranes.^[1]
- Wash hands thoroughly after handling.^[1]

3. Spill Management:

- In the event of a spill, isolate the area.
- Wear an approved self-contained breathing apparatus, protective clothing, and chemical-resistant gloves.^[1]
- Sweep up the spilled material, place it in a suitable container for disposal, and clean the affected area.

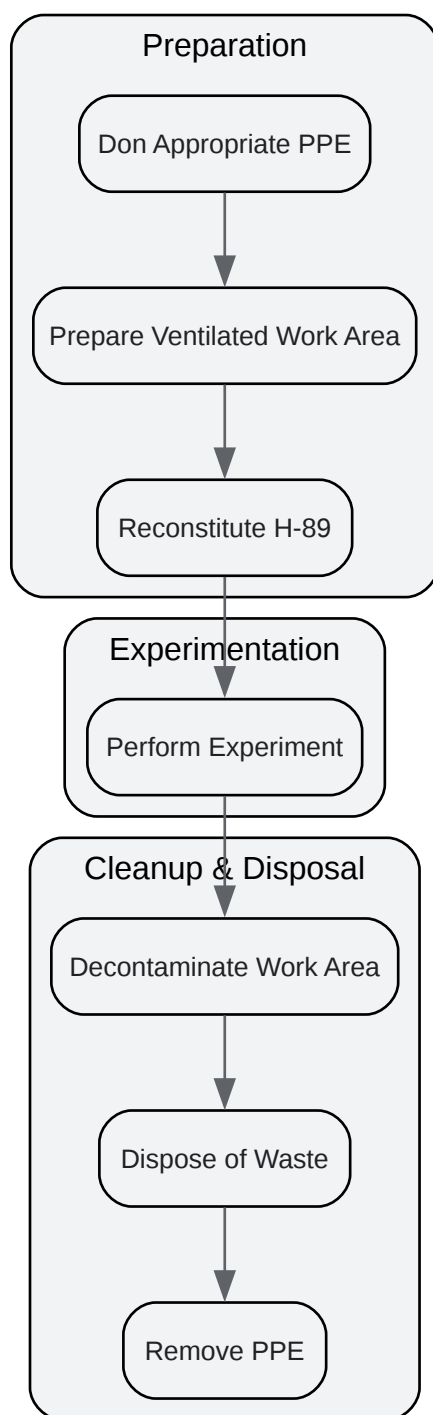
Disposal Plan

Proper disposal of **H-89** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

- **Waste Collection:** Collect all waste containing **H-89**, including unused solutions and contaminated consumables (e.g., pipette tips, tubes, gloves), in a designated and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix **H-89** waste with other incompatible waste streams.
- **Disposal Method:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal.

Experimental Workflow for Handling H-89

The following diagram outlines the standard operational procedure for working with **H-89**.



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Caption: Workflow for the safe handling of **H-89**.

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References

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